

A Head-to-Head Comparison of Commercial ACE2 ELISA Kits for Researchers

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Compound of Interest

Compound Name: ACE2 protein

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For researchers, scientists, and drug development professionals, the accurate quantification of Angiotensin-Converting Enzyme 2 (ACE2) is crucial for a wide range of studies, from cardiovascular research to investigations into viral entry mechanisms, notably with SARS-CoV-2. The selection of a reliable and sensitive ACE2 ELISA kit is a critical first step in generating robust and reproducible data. This guide provides a head-to-head comparison of several commercially available human ACE2 ELISA kits, summarizing their performance characteristics based on manufacturer-provided data and outlining their experimental protocols.

This comparison focuses on sandwich ELISA kits designed for the quantitative measurement of human ACE2 in various biological samples. The data presented here is compiled from the product literature of four prominent suppliers: Thermo Fisher Scientific, Abcam, RayBiotech, and Elabscience.

Performance Characteristics

The following table summarizes the key performance metrics for each of the selected ACE2 ELISA kits. Researchers should consider these parameters in the context of their specific experimental needs, such as the expected concentration of ACE2 in their samples and the required level of sensitivity.

Feature	Thermo Fisher Scientific (EH489RB)[1]	Abcam (ab235649)[2][3]	RayBiotech (ELH-ACE2)[4]	Elabscience (E-EL-H0281) [5][6]
Assay Type	Sandwich ELISA	Sandwich ELISA	Sandwich ELISA	Sandwich ELISA
Sensitivity	0.025 ng/mL	1.052 ng/mL	0.025 ng/mL	0.234 ng/mL
Assay Range	0.027 - 20 ng/mL	3.98 - 255 ng/mL	0.025 - 20 ng/mL	0.391 - 25 ng/mL
Sample Types	Serum, Plasma, Cell Culture Supernatants, Tissue Homogenates, Cell Lysates	Serum, Plasma (Citrate, EDTA, Heparin), Cell Culture Media, Urine, Tissue Extracts	Serum, Plasma, Cell Culture Supernatants, Tissue Lysates, Cell Lysates	Serum, Plasma, and other biological fluids
Sample Volume	12.5 µL	50 µL	100 µL	100 µL
Assay Time	4 hours 45 minutes	1 hour 30 minutes (single-wash)	~4 hours	3 hours 30 minutes
Intra-Assay CV	<10%	Not specified	Not specified	<10%
Inter-Assay CV	<12%	Not specified	Not specified	<10%

Experimental Methodologies

Detailed experimental protocols are essential for the successful implementation of any ELISA kit. Below are summaries of the procedural steps for each of the compared kits, as described in their respective product manuals.

Thermo Fisher Scientific (EH489RB)

This kit utilizes a traditional sandwich ELISA protocol.[1]

- Preparation: Bring all reagents and samples to room temperature. Prepare standards and sample dilutions.

- Binding: Add 100 μ L of standard or sample to each well of the pre-coated microplate. Incubate for 2.5 hours at room temperature or overnight at 4°C.
- Wash: Aspirate and wash each well four times with Wash Buffer.
- Detection Antibody: Add 100 μ L of biotinylated detection antibody to each well. Incubate for 1 hour at room temperature.
- Wash: Repeat the wash step.
- Streptavidin-HRP: Add 100 μ L of Streptavidin-HRP to each well. Incubate for 45 minutes at room temperature.
- Wash: Repeat the wash step.
- Substrate Development: Add 100 μ L of TMB Substrate to each well. Incubate for 30 minutes at room temperature in the dark.
- Stop Reaction: Add 50 μ L of Stop Solution to each well.
- Read Plate: Measure the absorbance at 450 nm immediately.

Abcam (ab235649) - SimpleStep ELISA®

This kit features a simplified, single-wash protocol.^[2]

- Preparation: Prepare all reagents, samples, and standards.
- Incubation: Add 50 μ L of standard or sample and 50 μ L of Antibody Cocktail to each well. Incubate for 1 hour at room temperature on a plate shaker.
- Wash: Aspirate and wash each well three times with 1X Wash Buffer.
- Substrate Development: Add 100 μ L of TMB Development Solution to each well and incubate for 10 minutes.
- Stop Reaction: Add 100 μ L of Stop Solution.
- Read Plate: Measure the absorbance at 450 nm.

RayBiotech (ELH-ACE2)

This kit follows a standard sandwich ELISA procedure.[\[7\]](#)[\[8\]](#)

- Preparation: Bring all reagents and samples to room temperature. Prepare standards and sample dilutions.
- Binding: Add 100 μ L of standard or sample to each well. Incubate for 2.5 hours at room temperature.
- Wash: Discard the solution and wash each well four times with 1X Wash Solution.
- Detection Antibody: Add 100 μ L of prepared biotinylated antibody to each well. Incubate for 1 hour at room temperature.
- Wash: Repeat the wash step.
- Streptavidin-HRP: Add 100 μ L of prepared Streptavidin solution. Incubate for 45 minutes at room temperature.
- Wash: Repeat the wash step.
- Substrate Development: Add 100 μ L of TMB One-Step Substrate Reagent to each well. Incubate for 30 minutes at room temperature in the dark.
- Stop Reaction: Add 50 μ L of Stop Solution to each well.
- Read Plate: Read at 450 nm immediately.

Elabscience (E-EL-H0281)

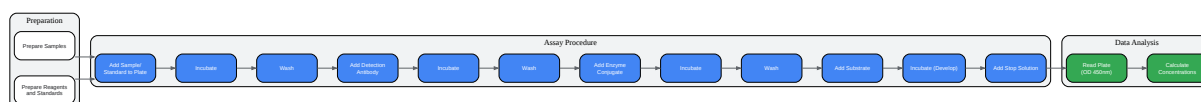
This kit employs a conventional sandwich ELISA protocol.[\[5\]](#)

- Preparation: Bring all reagents and samples to room temperature. Prepare standards and sample dilutions.
- Binding: Add 100 μ L of Standard, Blank, or Sample to each well. Incubate for 90 minutes at 37°C.

- Detection Antibody: Remove the liquid and add 100 μ L of Biotinylated Detection Ab working solution to each well. Incubate for 1 hour at 37°C.
- Wash: Aspirate and wash each well three times.
- HRP Conjugate: Add 100 μ L of HRP-conjugate working solution to each well. Incubate for 30 minutes at 37°C.
- Wash: Repeat the wash step.
- Substrate Development: Add 90 μ L of Substrate Reagent to each well. Incubate for about 15 minutes at 37°C.
- Stop Reaction: Add 50 μ L of Stop Solution to each well.
- Read Plate: Determine the optical density at 450 nm within 10 minutes.

Visualizing the Workflow and Signaling Pathway

To further aid in the understanding of the experimental process and the biological context of ACE2, the following diagrams are provided.



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Caption: A generalized workflow for a sandwich ELISA protocol.



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Caption: The role of ACE2 in the Renin-Angiotensin System.

Concluding Remarks

The choice of an ACE2 ELISA kit should be guided by a careful consideration of the specific requirements of your research. For instance, for samples with low expected ACE2 concentrations, kits with higher sensitivity, such as those from Thermo Fisher Scientific and RayBiotech, may be more suitable. In contrast, for high-throughput screening where assay time is a limiting factor, the rapid protocol of the Abcam SimpleStep ELISA® kit offers a significant advantage.

It is important to note that the performance data presented in this guide is based on information provided by the manufacturers and has not been independently verified in a single head-to-head study. Therefore, it is highly recommended that researchers perform their own validation experiments with their specific sample types to ensure the chosen kit meets their performance expectations. Factors such as intra- and inter-assay precision, linearity of dilution, and spike and recovery should be assessed to confirm the reliability of the results.[9]

Ultimately, the optimal ACE2 ELISA kit will be the one that provides the necessary sensitivity, accuracy, and reproducibility for your unique experimental context, enabling you to generate high-quality data for your research endeavors.

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References

- 1. Human ACE2 ELISA Kit (EH489RB) - Invitrogen [thermofisher.com]
- 2. content.abcam.com [content.abcam.com]
- 3. Human ACE2 ELISA Kit (ab235649) | Abcam [abcam.com]
- 4. biocompare.com [biocompare.com]
- 5. sceti.co.jp [sceti.co.jp]
- 6. Human ACE2(Angiotensin I Converting Enzyme 2) ELISA Kit - Elabscience® [elabscience.com]

- 7. raybiotech.com [raybiotech.com]
- 8. test.hoelzel-biotech.com [test.hoelzel-biotech.com]
- 9. documents.thermofisher.com [documents.thermofisher.com]
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